

In-Depth Technical Guide: 3-Bromo-5-ethoxy-4-hydroxybenzonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Bromo-5-ethoxy-4-hydroxybenzonitrile

Cat. No.: B1332836

[Get Quote](#)

CAS Number: 330462-57-2

This technical guide provides a comprehensive overview of **3-Bromo-5-ethoxy-4-hydroxybenzonitrile**, a substituted benzonitrile compound of interest to researchers, scientists, and drug development professionals. This document details its chemical properties, outlines a plausible synthetic pathway, and explores its potential, though currently undocumented, biological significance.

Chemical and Physical Properties

3-Bromo-5-ethoxy-4-hydroxybenzonitrile is a multifaceted organic compound with a molecular structure that lends itself to a variety of chemical interactions.^[1] The presence of a bromine atom, an ethoxy group, a hydroxyl group, and a nitrile functional group on a benzene ring gives it a unique combination of properties.^[1] The nitrile group is electron-withdrawing, which can influence the compound's overall reactivity and stability.^[1]

A summary of its key quantitative data is presented in the table below.

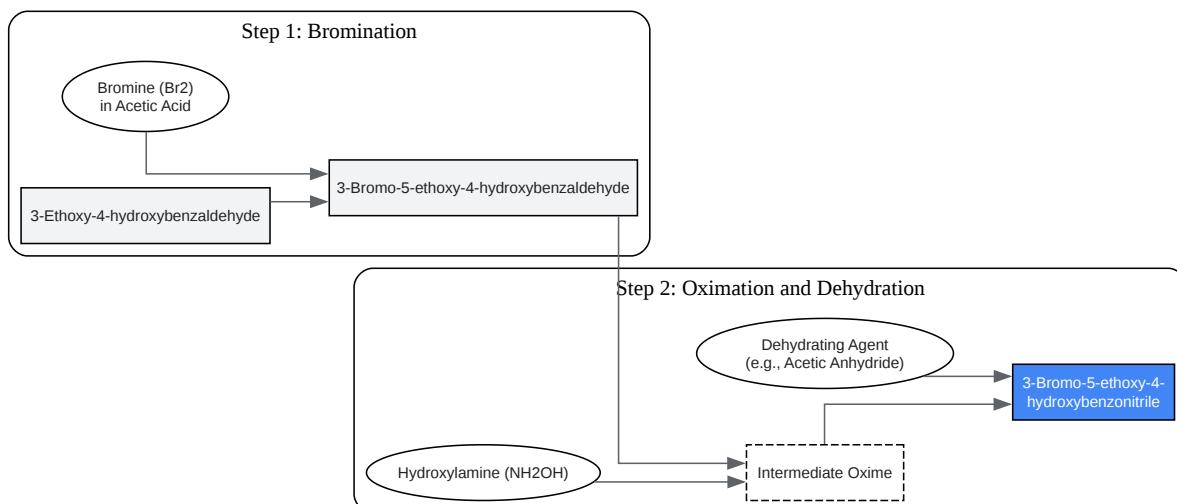
Property	Value	Source
CAS Number	330462-57-2	[1] [2] [3]
Molecular Formula	C ₉ H ₈ BrNO ₂	[3]
Molecular Weight	242.07 g/mol	[3]
Purity	Typically ≥97%	[3]
Predicted XlogP	2.3	[4]
Monoisotopic Mass	240.97385 Da	[4]

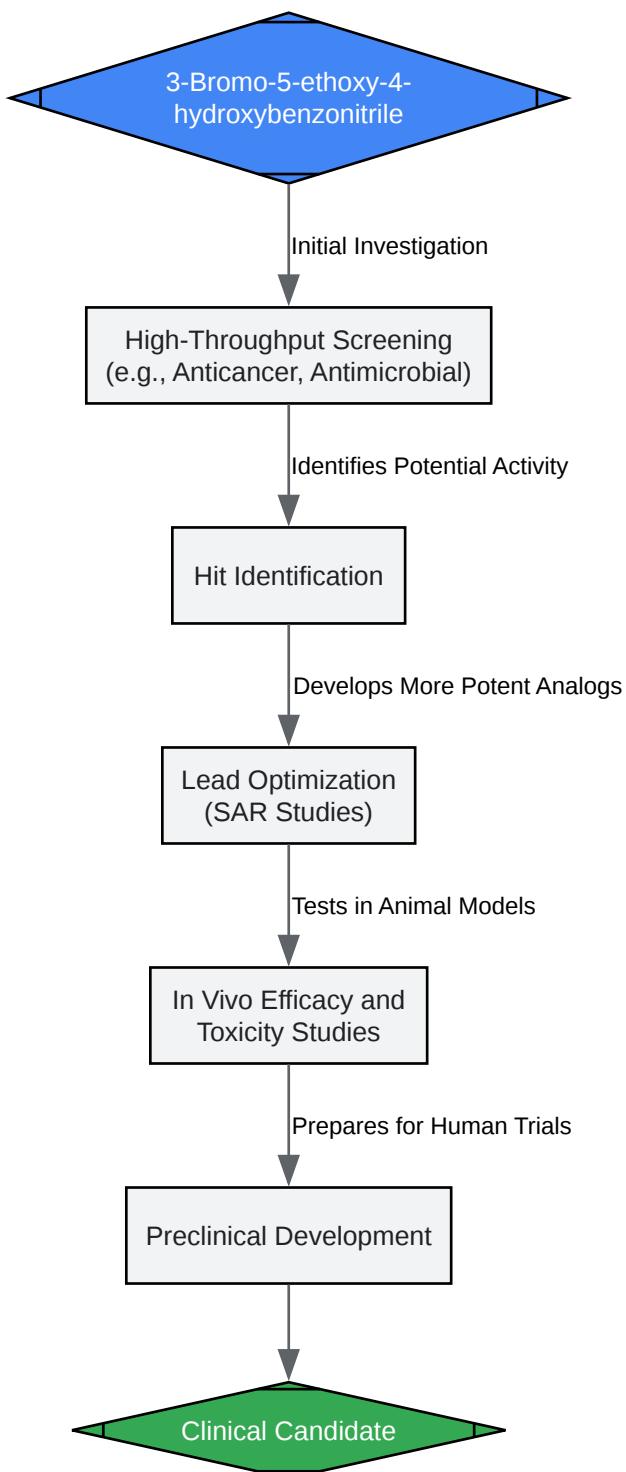
Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3-Bromo-5-ethoxy-4-hydroxybenzonitrile** are not readily available in peer-reviewed literature, a plausible synthetic route can be devised based on established organic chemistry principles and published methods for analogous compounds. A likely precursor for this synthesis is 3-bromo-5-ethoxy-4-hydroxybenzaldehyde. The conversion of a benzaldehyde to a benzonitrile is a standard transformation in organic synthesis.

Proposed Synthetic Pathway:

A potential two-step synthesis is outlined below, starting from the commercially available 3-ethoxy-4-hydroxybenzaldehyde.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 330462-57-2: 3-Bromo-5-ethoxy-4-hydroxybenzonitrile [cymitquimica.com]
- 2. 3-BROMO-5-ETHOXY-4-HYDROXY-BENZONITRILE(330462-57-2) 1H NMR [m.chemicalbook.com]
- 3. vibrantpharma.com [vibrantpharma.com]
- 4. PubChemLite - 3-bromo-5-ethoxy-4-hydroxybenzonitrile (C9H8BrNO2) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [In-Depth Technical Guide: 3-Bromo-5-ethoxy-4-hydroxybenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1332836#3-bromo-5-ethoxy-4-hydroxybenzonitrile-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com